

Current Clinical Status and Basic Information

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Compound Focus: Pelitinib

CAS No.: 257933-82-7

Cat. No.: S547959

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The table below summarizes the core details of **Pelitinib** based on recent data.

Attribute	Details
Drug Type	Small molecule [1]
Synonyms	EKB-569, WAY-EKB-569 [1] [2]
Known Mechanisms	Irreversible EGFR (ErbB1) inhibitor; HER2 antagonist; ABCB1/ABCG2 transporter modulator [1] [3] [2]
Highest Clinical Phase	Phase 2 (Completed) [1]
Investigational Indications	Advanced Colorectal Adenocarcinoma; Locally Advanced Non-Small Cell Lung Carcinoma (NSCLC) [1]
Regulatory Status	Investigational; not approved for clinical use [2]

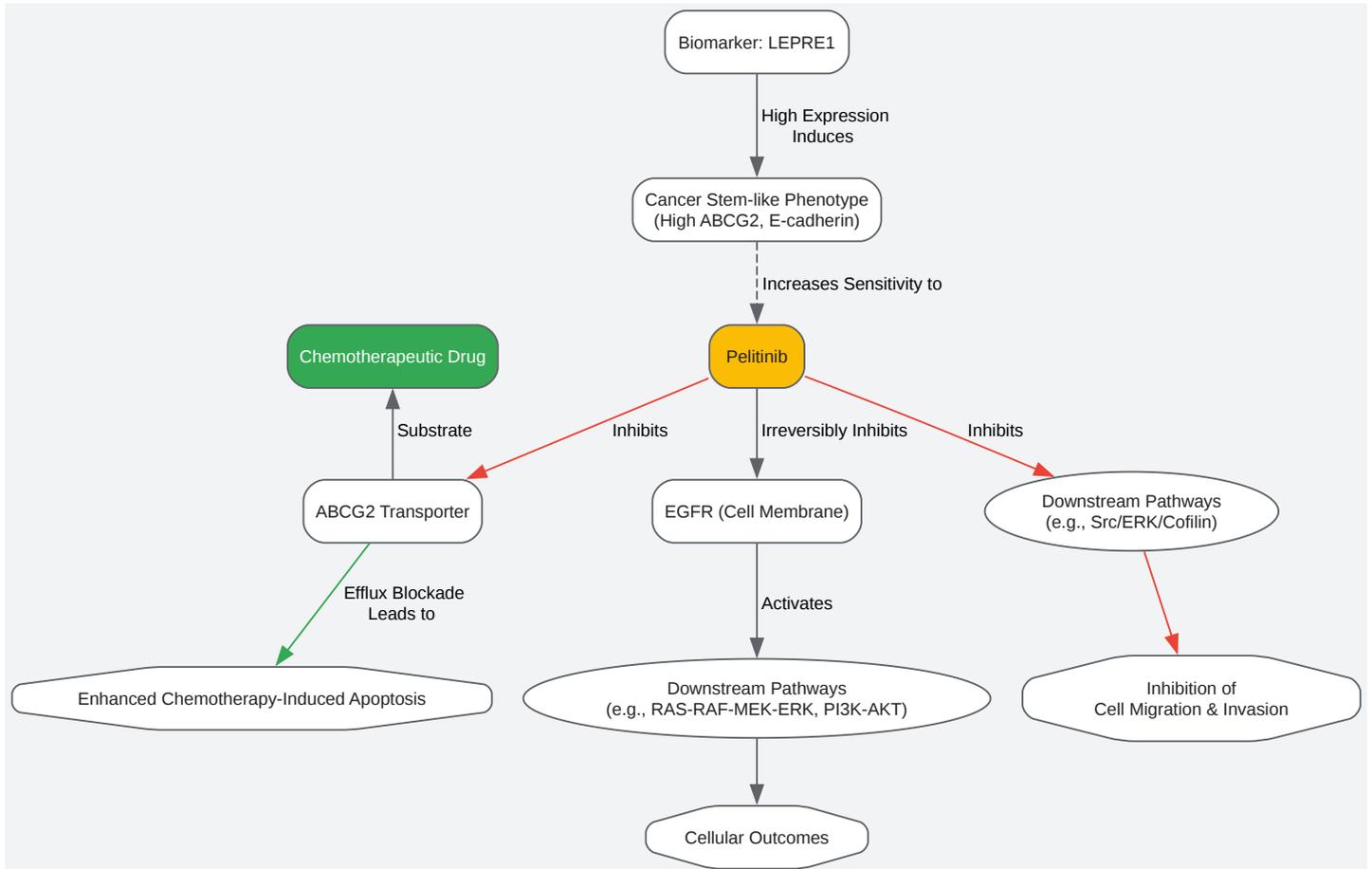
Mechanism of Action and Research Applications

Primary Mechanism and Exploratory Pathways

Pelitinib is a potent, selective, and **irreversible inhibitor of the Epidermal Growth Factor Receptor (EGFR)** [4] [2]. It binds covalently to the ATP-binding site of the receptor, leading to sustained inhibition of its tyrosine kinase activity and subsequent downstream signaling cascades like RAS-RAF-MEK-ERK and PI3K-AKT, which are crucial for cell survival and proliferation [5] [6].

Research has revealed other significant mechanisms and potential applications:

- **Modulation of ABC Transporters:** **Pelitinib** inhibits multidrug resistance-associated transporters ABCB1 (P-glycoprotein) and ABCG2 (BCRP). This chemosensitization effect is explored to overcome resistance to conventional anticancer drugs and eradicate cancer stem-like cells [3] [7].
- **Inhibition of Cancer Metastasis:** Studies show **pelitinib** can suppress migration and invasion in hepatocellular carcinoma (HCC) by inducing the degradation of the EMT-transcription factor Twist1 through inhibition of MAPK and Akt pathways [5].
- **Biomarker for Sensitivity:** The biomarker **LEPRE1** regulates sensitivity to **pelitinib**. High LEPRE1 expression induces a cancer stem-like phenotype with upregulated ABCG2 and E-cadherin, increasing **pelitinib** sensitivity as the drug counteracts ABCG2 upregulation [6].



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Pelitinib's primary mechanism involves irreversible inhibition of EGFR and its downstream pathways. It also modulates ABCG2 transporter and is influenced by the biomarker LEPRE1.

Drug Repurposing for Malaria

A 2025 study explored **pelitinib** for antimalarial drug repurposing [8]. Researchers used the **SYBR Green I assay** to test its efficacy alone and in combination with artemether (ART) and lumefantrine (LU) against *Plasmodium falciparum* strains and clinical isolates.

- **Experimental Protocol:** The fractional inhibitory concentration (FIC50) was determined for fixed-ratio drug combinations. Synergism (FIC50 < 1), additivity (FIC50 = 1), or antagonism (FIC50 > 1) was evaluated [8].
- **Key Finding:** Most combinations of **pelitinib with ART or LU showed antagonism (FIC50 > 1)**, unlike epirubicin which showed strong synergism. This suggests **pelitinib** may not be a strong candidate for antimalarial combination therapy based on this study [8].

Analytical and Pharmacokinetic Methods

A novel eco-friendly HPLC method was developed for **pelitinib** pharmacokinetic studies [9].

- **Chromatographic Conditions:**
 - **Column:** Shim-pack VP-ODS C18
 - **Mobile Phase:** Gradient elution with formic acid (0.1%, v/v) in an acetonitrile–methanol mixture (80:20, v/v)
 - **Flow Rate:** 1.0 mL/min
 - **Detection:** 260 nm
 - **Internal Standard:** Levofloxacin [9]
- **Validation:** The method was validated per ICH guidelines and successfully applied to a rat pharmacokinetic study, showing a maximum plasma concentration of **182.08 ng/mL reached after 4 hours** [9].

Future Research Directions

While **pelitinib**'s development for its original cancer indications is on hold, its future potential lies in:

- **Drug Repurposing:** Further investigation into new therapeutic areas, building on research like the antimalarial study [8].
- **Combination Strategies:** Leveraging its ABCB1/ABCG2 inhibition properties to overcome multidrug resistance in oncology when used with other chemotherapeutic agents [3] [7].
- **Biomarker-Driven Therapy:** Using biomarkers like LEPRE1 to identify patient populations most likely to respond to **pelitinib** treatment [6].

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